

In-Depth Technical Guide to Kri Paste: Composition and Chemical Properties

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Compound of Interest

Compound Name: *Kri paste*

Cat. No.: *B1172498*

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Abstract

Kri paste is a dental material, primarily used as a resorbable root canal filling material in pediatric dentistry. Its formulation is centered around a high concentration of iodoform, which imparts significant antimicrobial and radiopaque properties to the paste. This technical guide provides a comprehensive overview of the composition and chemical properties of **Kri paste**, with a focus on quantitative data and the experimental methodologies used for its characterization. The information presented is intended to serve as a foundational resource for researchers and professionals involved in the development and evaluation of dental materials.

Chemical Composition

Kri paste is a pre-mixed paste with a composition that can vary slightly between different formulations, particularly between Kri 1 and Kri 3 pastes. The primary components are iodoform, parachlorophenol, camphor, and menthol.

Table 1: Quantitative Composition of **Kri Paste** Formulations

Component	Kri 1 Paste (Formulation A)	Kri 1 Paste (Formulation B)	General Formulation
Iodoform	80.8%	80.5%	~80%
Parachlorophenol	2.025%	2.023%	33-37% (Note: This wider range from some sources may be less typical for Kri 1)
Camphor	4.86%	4.84%	63-67% (Note: This wider range from some sources may be less typical for Kri 1)
Menthol	1.215%	1.213%	1.40-2.90%

A variant, Kri-3 liquid, is noted to have significantly higher concentrations of parachlorophenol, camphor, and menthol, reportedly twelve times greater than Kri-1 paste, which enhances its antimicrobial properties.

Physicochemical Properties of Individual Components

The overall properties of **Kri paste** are a synergistic result of its individual components.

Table 2: Physicochemical Properties of **Kri Paste** Components

Component	Molar Mass (g/mol)	Physical State	Solubility	Key Properties in Kri Paste
Iodoform (CHI ₃)	393.73	Yellow crystalline solid	Insoluble in water, soluble in organic solvents	Antimicrobial, Radiopaque
Parachlorophenol (C ₆ H ₅ ClO)	128.56	Crystalline solid	Sparingly soluble in water	Antimicrobial
Camphor (C ₁₀ H ₁₆ O)	152.23	Waxy, crystalline solid	Insoluble in water, soluble in organic solvents	Vehicle, mild analgesic
Menthol (C ₁₀ H ₂₀ O)	156.27	Waxy, crystalline solid	Slightly soluble in water	Mild analgesic, cooling sensation

Chemical Properties of Kri Paste

Antimicrobial Activity

Kri paste exhibits a broad spectrum of antimicrobial activity, a critical property for a root canal filling material. This is primarily attributed to the iodoform and parachlorophenol content. Iodoform exerts its antimicrobial effect through the slow release of iodine, which is a potent oxidizing agent that denatures microbial proteins. Parachlorophenol is a phenolic compound known for its bactericidal properties.

Table 3: Antimicrobial Efficacy of Iodoform-Based Paste

Microorganism	Test Method	Mean Zone of Inhibition (mm)
Enterococcus faecalis	Agar well diffusion	7.06 (± 0.74) ^[1]

Note: The data above is for a generic iodoform paste and may not be fully representative of **Kri paste**, but provides a relevant indication of antimicrobial activity.

Cytotoxicity

The cytotoxicity of **Kri paste** has been evaluated in vitro, often in comparison to other dental materials like Zinc Oxide-Eugenol (ZOE) cement. These studies are essential for assessing the biocompatibility of the material with periapical tissues.

Table 4: Comparative Cytotoxicity of Kri 1 Paste

Cell Line	Assay	Duration	Result
L929 mouse fibroblast cells	⁵¹ Cr release assay	4 hours	High cytotoxicity, which remained high after 1 and 7 days of setting.[2]
L929 mouse fibroblast cells	⁵¹ Cr release assay	24 hours	High cytotoxicity, significantly greater than ZOE at all setting times.[2]

Radiopacity

The high concentration of iodoform, which contains iodine (a heavy element), makes **Kri paste** highly radiopaque. This property is crucial for the radiographic visualization of the root canal filling, allowing clinicians to assess the quality of the obturation. While specific radiopacity values for **Kri paste** in millimeters of aluminum (mm Al) are not readily available in the literature, iodoform-containing materials are known to possess excellent radiopacity.

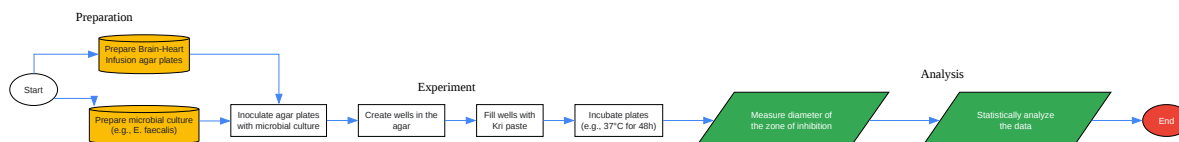
Resorbability

Kri paste is designed to be a resorbable material. This is particularly important in pediatric dentistry, as the root canal filling material should resorb at a rate similar to the physiological resorption of the primary tooth's roots. The exact mechanism of resorption is not fully elucidated but is believed to involve phagocytosis by macrophages and dissolution in tissue fluids.

Experimental Protocols

Antimicrobial Activity Assessment (Agar Well Diffusion)

The antimicrobial activity of dental pastes is commonly assessed using the agar well diffusion method.



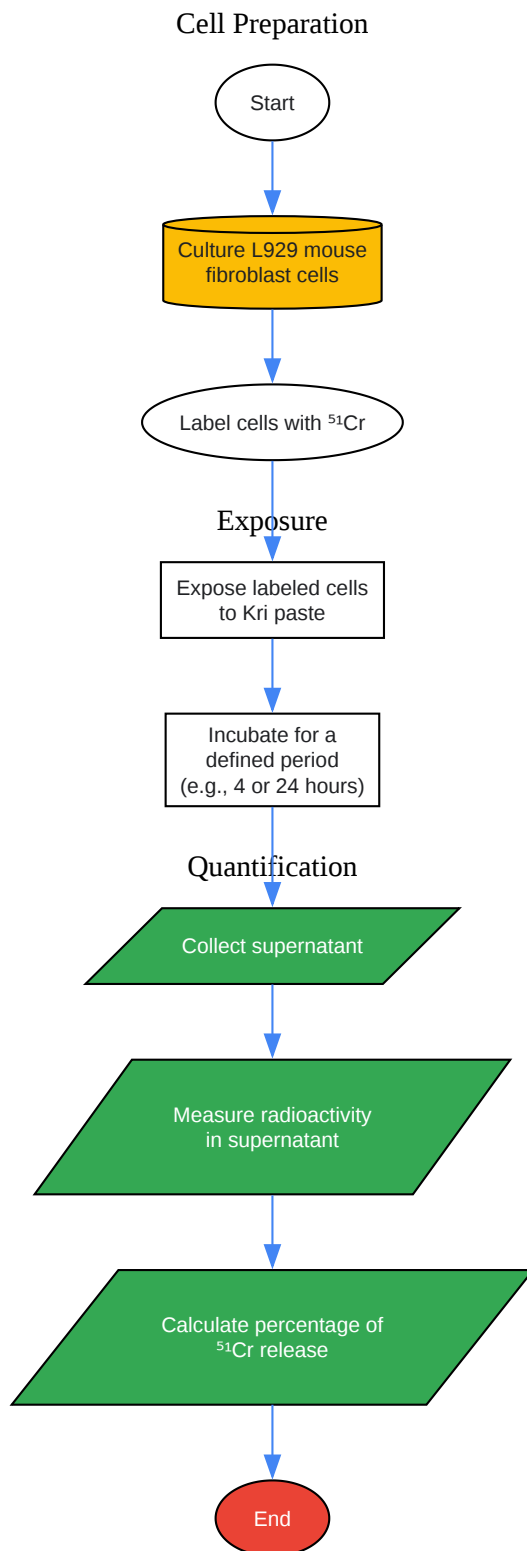
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Antimicrobial Activity Testing Workflow

- **Microbial Culture Preparation:** A standardized suspension of the test microorganism (e.g., *Enterococcus faecalis*) is prepared.
- **Agar Plate Inoculation:** The surface of Brain-Heart Infusion (BHI) agar plates is uniformly inoculated with the microbial suspension.
- **Well Creation:** A sterile cork borer is used to create wells of a standardized diameter in the agar.
- **Material Placement:** The wells are filled with a measured amount of **Kri paste**.
- **Incubation:** The plates are incubated under appropriate conditions (e.g., 37°C for 48 hours).
- **Measurement:** The diameter of the zone of inhibition (the clear area around the well where microbial growth is inhibited) is measured in millimeters.

Cytotoxicity Assay (⁵¹Cr Release Assay)

The ^{51}Cr (Chromium-51) release assay is a method to quantify cell death by measuring the release of the radioisotope ^{51}Cr from the cytoplasm of damaged cells.



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Cytotoxicity Testing (^{51}Cr Release) Workflow

- **Cell Culture and Labeling:** L929 mouse fibroblast cells are cultured and then incubated with ^{51}Cr , which is taken up by the cells.
- **Exposure:** The labeled cells are then exposed to the **Kri paste**. This can be done through direct contact or by using extracts of the material.
- **Incubation:** The cells are incubated for a specific duration (e.g., 4 or 24 hours).
- **Supernatant Collection:** After incubation, the cell culture supernatant is collected.
- **Radioactivity Measurement:** The amount of ^{51}Cr in the supernatant is measured using a gamma counter.
- **Calculation:** The percentage of ^{51}Cr release is calculated relative to control groups (spontaneous release and maximum release). A higher percentage indicates greater cytotoxicity.

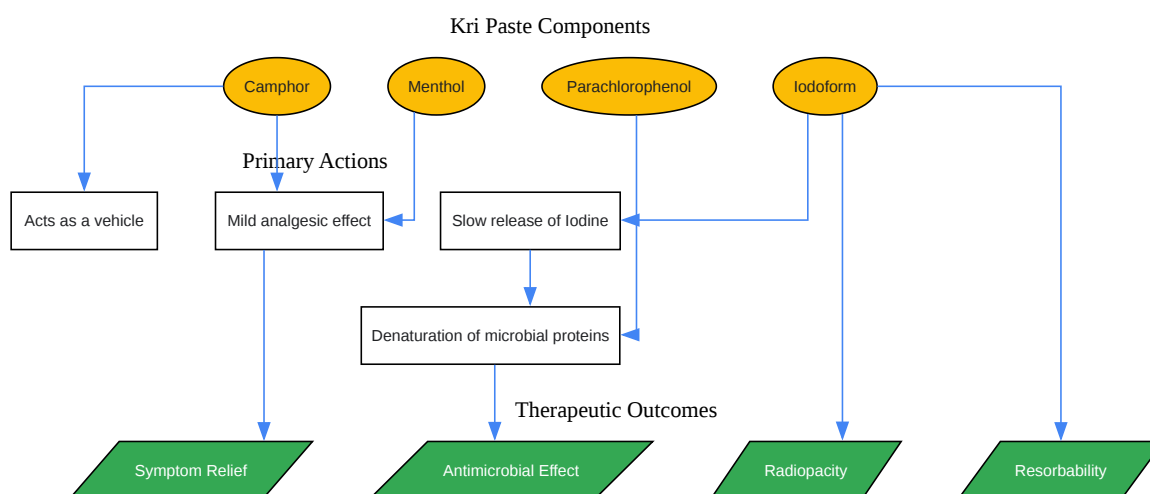
Radiopacity Measurement

The radiopacity of dental materials is typically measured by comparing their radiographic density to that of an aluminum step-wedge of varying thicknesses.

- **Sample Preparation:** A standardized disc of **Kri paste** (e.g., 1 mm thick and 5 mm in diameter) is prepared.
- **Radiographic Exposure:** The sample is radiographed alongside an aluminum step-wedge.
- **Densitometric Analysis:** The radiographic densities of the sample and the steps of the aluminum wedge are measured using a densitometer or digital imaging software.
- **Equivalence Calculation:** The radiopacity of the material is expressed as the equivalent thickness of aluminum (mm Al) that produces the same radiographic density.

Mechanism of Action

The therapeutic effects of **Kri paste** are derived from the combined actions of its components.



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*Logical Relationship of **Kri Paste** Components and Actions*

- Iodoform: The primary active component, responsible for the paste's antimicrobial activity through the release of iodine. It is also the main contributor to the material's radiopacity and is resorbable.
- Parachlorophenol: A phenolic antiseptic that contributes to the overall antimicrobial effect of the paste.
- Camphor: Acts as a vehicle for the other components and has a mild analgesic effect.
- Menthol: Provides a mild analgesic and cooling effect, contributing to patient comfort.

Conclusion

Kri paste is a multi-component dental material with a well-defined composition that imparts it with the necessary chemical properties for its clinical application as a resorbable root canal filling material. Its high iodoform content ensures potent antimicrobial activity and excellent radiopacity. While it exhibits in vitro cytotoxicity, its clinical success is well-documented, particularly in pediatric dentistry. Further research to quantify the radiopacity of specific **Kri paste** formulations and to further elucidate the in vivo resorption mechanism would be beneficial for a more complete understanding of this material. The experimental protocols outlined in this guide provide a framework for the standardized evaluation of **Kri paste** and other similar dental materials.

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